

Technical Guide: N'-(2-chloroacetyl)-2,2,2-trifluoroacetohydrazide

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Compound of Interest

Compound Name: 1-(Chloroacetyl)-2-(trifluoroacetyl)hydrazine

Cat. No.: B023811

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Introduction

N'-(2-chloroacetyl)-2,2,2-trifluoroacetohydrazide is a specialized chemical compound primarily utilized as a key intermediate in multi-step organic synthesis. Its structural features, namely the reactive chloroacetyl group and the electron-withdrawing trifluoroacetyl moiety, make it a valuable building block in the pharmaceutical industry. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and its role in the production of therapeutic agents. Notably, this compound is a critical precursor in the synthesis of Sitagliptin, a well-known DPP-4 inhibitor for the treatment of type 2 diabetes.^{[1][2][3]}

Chemical and Physical Properties

The physical and chemical properties of N'-(2-chloroacetyl)-2,2,2-trifluoroacetohydrazide are summarized in the table below for easy reference.

Property	Value
IUPAC Name	N'-(2-chloroacetyl)-2,2,2-trifluoroacetohydrazide[1]
Synonyms	1-(Chloroacetyl)-2-(trifluoroacetyl)hydrazine, 2,2,2-Trifluoroacetic Acid 2-(2-Chloroacetyl)hydrazide[1][3]
CAS Number	762240-99-3[1]
Molecular Formula	C ₄ H ₄ ClF ₃ N ₂ O ₂ [3]
Molecular Weight	204.54 g/mol
Appearance	White to Off-White Solid[3]
Purity	>95%[4]
Storage Temperature	-20°C, stored under nitrogen[5]

Synthesis

The synthesis of N'-(2-chloroacetyl)-2,2,2-trifluoroacetohydrazide is typically achieved through a two-step process commencing with hydrazine hydrate.[6]

Synthesis Workflow

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